Spectroscopic Characterization of 2-Fluoro-4'-nitrobenzophenone: A Technical Guide

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Compound of Interest

Compound Name:	*2-Fluoro-4'-nitrobenzophenone*
CAS No.:	*77778-85-9*
Cat. No.:	*B188756*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of **2-Fluoro-4'-nitrobenzophenone**. Designed for researchers, scientists, and drug development professionals, this document elucidates the principles and practical aspects of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) techniques as applied to this specific molecule. The guide emphasizes not just the data, but the underlying scientific rationale for experimental design and data interpretation, ensuring a thorough understanding of the molecule's structural features.

Introduction: The Structural Significance of 2-Fluoro-4'-nitrobenzophenone

2-Fluoro-4'-nitrobenzophenone is a substituted aromatic ketone of interest in medicinal chemistry and materials science. Its structure, featuring a benzophenone core with an electron-withdrawing nitro group and a halogen substituent, presents a unique electronic environment. Spectroscopic analysis is paramount to confirm its identity, purity, and to understand the electronic effects of its functional groups, which in turn dictate its chemical reactivity and potential applications. This guide will walk through the expected spectroscopic data for this compound and the methodologies to obtain and interpret them.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Fluoro-4'-nitrobenzophenone**, ^{1}H, ^{13}C, and ^{19}F NMR are all highly informative.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum will reveal the disposition of protons on the two aromatic rings. The electron-withdrawing nature of the nitro group and the fluorine atom will significantly influence the chemical shifts of the aromatic protons, causing them to appear at lower fields (higher ppm values) than those of unsubstituted benzene.

Expected ^{1}H NMR Data (Predicted):

Proton	Approx. Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3', H-5'	8.30 - 8.40	d	~8.8
H-2', H-6'	7.85 - 7.95	d	~8.8
H-3	7.60 - 7.70	ddd	J(H-F) ~8.5, J(H-H) ~8.5, ~2.5
H-5	7.45 - 7.55	ddd	J(H-H) ~8.5, ~7.5, J(F-H) ~5.0
H-6	7.75 - 7.85	td	J(H-H) ~7.5, J(F-H) ~1.5
H-4	7.30 - 7.40	td	J(H-H) ~7.5, ~1.0

Causality Behind Predictions: The protons on the nitro-substituted ring (H-2', H-3', H-5', H-6') are expected to be significantly deshielded due to the strong electron-withdrawing effect of the nitro group, shifting them downfield. The protons on the fluorine-substituted ring will also be influenced by the electronegativity of the fluorine and the carbonyl group. The multiplicity of

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each signal is determined by the number of neighboring protons and the coupling to the ^{19}F nucleus.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon framework. The presence of the electronegative fluorine atom will result in C-F coupling, which can be observed in the spectrum.

Expected ^{13}C NMR Data (Predicted):

Carbon	Approx. Chemical Shift (ppm)	$^{1}J(C-F)$ (Hz)	$^{2}J(C-F)$ (Hz)	$^{3}J(C-F)$ (Hz)
C=O	~194	-	-	~3
C-1'	~142	-	-	-
C-4'	~150	-	-	-
C-2', C-6'	~130	-	-	-
C-3', C-5'	~124	-	-	-
C-1	~135	-	~22	-
C-2	~163	~255	-	-
C-3	~118	-	~21	-
C-4	~133	-	-	~8
C-5	~125	-	-	~3
C-6	~130	-	~4	-

Expertise in Interpretation: The carbonyl carbon (C=O) is expected to have a chemical shift around 194 ppm. The carbon directly attached to the fluorine (C-2) will show a large one-bond coupling constant ($^{1}J(C-F)$) of approximately 255 Hz.[1] Carbons two and three bonds away from the fluorine will exhibit smaller coupling constants. The carbons of the nitro-substituted ring will also have their chemical shifts influenced by the nitro group.

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^{19}F NMR Spectroscopy

^{19}F NMR is a highly sensitive technique that provides direct information about the fluorine environment. For **2-Fluoro-4'-nitrobenzophenone**, a single resonance is expected.

Expected ^{19}F NMR Data (Predicted):

Fluorine	Approx. Chemical Shift (ppm)
F-2	-110 to -115

Trustworthiness of Data: The chemical shift is referenced against a standard such as $CFCl_3$.[2] [3] The exact chemical shift will be influenced by the solvent and the electronic environment created by the rest of the molecule. The presence of the ortho-carbonyl group and the overall electron distribution in the ring will determine the precise chemical shift.

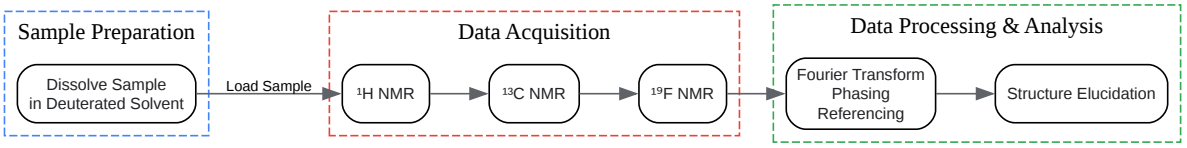
Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve ~10-20 mg of **2-Fluoro-4'-nitrobenzophenone** in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical; $CDCl_3$ is a good starting point for many organic molecules.
- Instrument Setup:
  - Place the NMR tube in the spectrometer.
  - Lock onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve homogeneity.
  - Tune and match the probe for ^{1}H, ^{13}C, and ^{19}F frequencies.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H spectrum. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:

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- Acquire a proton-decoupled ^{13}C spectrum. This will show each unique carbon as a singlet, unless it is coupled to fluorine.
- To observe C-F coupling, a proton-decoupled but fluorine-coupled spectrum can be acquired.

- ^{19}F NMR Acquisition:
  - Acquire a one-dimensional ^{19}F spectrum. This is often a very quick experiment due to the high sensitivity of the ^{19}F nucleus.
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs).
  - Phase the spectra.
  - Reference the spectra to the residual solvent peak (for ^{1}H and ^{13}C) or an external standard (for ^{19}F).
  - Integrate the ^{1}H signals and pick the peaks for all spectra.



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Caption: A generalized workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.

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Expected IR Absorptions:

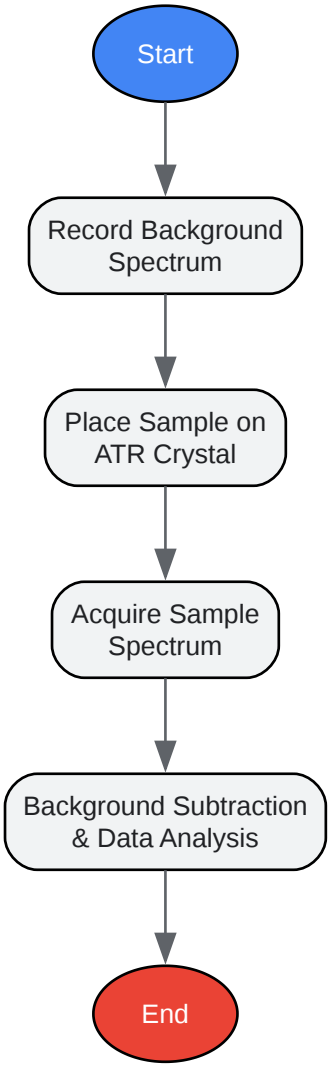
Functional Group	Approx. Wavenumber (cm^{-1})	Intensity
Aromatic C-H stretch	3100 - 3000	Medium
Carbonyl (C=O) stretch	1660 - 1680	Strong
Aromatic C=C stretch	1600 - 1450	Medium
N-O asymmetric stretch	1520 - 1540	Strong
N-O symmetric stretch	1340 - 1360	Strong
C-F stretch	1250 - 1100	Strong

Authoritative Grounding: The carbonyl (C=O) stretch is one of the most characteristic absorptions in the IR spectrum and is expected to be strong and sharp. Its position is influenced by conjugation with the aromatic rings. The nitro group will show two strong absorptions corresponding to its asymmetric and symmetric stretching vibrations. The C-F bond will also have a strong absorption in the fingerprint region.

Experimental Protocol for IR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Background Scan: Record a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.
- Sample Application: Place a small amount of the solid **2-Fluoro-4'-nitrobenzophenone** onto the ATR crystal.
- Pressure Application: Apply pressure to ensure good contact between the sample and the crystal.
- Sample Scan: Acquire the IR spectrum of the sample. A typical measurement involves co-adding multiple scans to improve the signal-to-noise ratio.
- Cleaning: Clean the ATR crystal thoroughly after the measurement.

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Caption: A simplified workflow for acquiring an IR spectrum using an ATR accessory.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can aid in structural elucidation.

Expected Mass Spectrometry Data:

- Molecular Ion (M^+): The exact mass of **2-Fluoro-4'-nitrobenzophenone** ($C_{13}H_8FNO_3$) is 245.0488 g/mol . A high-resolution mass spectrometer should detect a molecular ion peak at

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this m/z value.

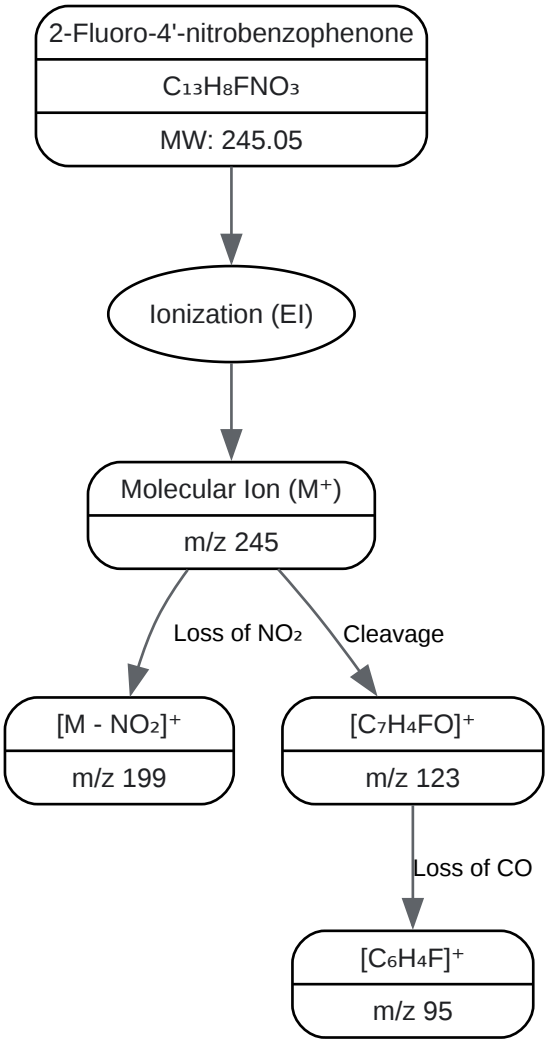
- Major Fragments (Predicted):
  - m/z 199: $[M - NO_2]^+$
  - m/z 122: $[C_6H_4NO_2]^+$
  - m/z 123: $[C_7H_4FO]^+$
  - m/z 95: $[C_6H_4F]^+$
  - m/z 77: $[C_6H_5]^+$

Mechanistic Insights: Under electron ionization (EI), the molecular ion will be formed, and subsequent fragmentation will likely involve the loss of the nitro group, cleavage at the carbonyl group, and fragmentation of the aromatic rings.

Experimental Protocol for MS Data Acquisition (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by gas chromatography (GC-MS).
- Ionization: Ionize the sample using electron impact (EI) at a standard energy of 70 eV.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the ions and generate a mass spectrum.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

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Caption: A logical diagram showing the expected fragmentation pathway in mass spectrometry.

Conclusion

The comprehensive spectroscopic analysis of **2-Fluoro-4'-nitrobenzophenone**, employing ^{1}H, ^{13}C, and ^{19}F NMR, IR, and MS, provides a self-validating system for structural confirmation and purity assessment. The interplay of the electron-withdrawing nitro group, the electronegative fluorine atom, and the conjugated benzophenone core results in a unique and interpretable set of spectroscopic data. By following the detailed protocols and understanding the underlying principles outlined in this guide, researchers can confidently characterize this and structurally related molecules, paving the way for their further application in scientific research and development.

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